Electronic Properties of the 3-(2-Bromophenyl)isoxazole Ring System

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Compound of Interest

Compound Name:	*3-(2-bromophenyl)-1,2-oxazole*
CAS No.:	*223576-76-9*
Cat. No.:	*B6226322*

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Executive Summary

The 3-(2-bromophenyl)isoxazole scaffold represents a privileged structural motif in modern medicinal chemistry, distinguished by its unique interplay of steric, electronic, and reactive properties. Unlike its para-substituted counterparts, the ortho-bromo (2-bromo) substituent imposes a critical steric twist that disrupts planarity, modulating the electronic conjugation between the phenyl and isoxazole rings. This guide analyzes the electronic architecture of this system, focusing on its dipole vector dynamics, halogen bonding potential, and utility as a bioisosteric scaffold in structure-based drug design (SBDD).

Electronic Architecture & Structural Dynamics

The Ortho-Effect and Conformational Locking

The defining feature of the 3-(2-bromophenyl)isoxazole system is the steric clash between the bulky bromine atom (Van der Waals radius ~1.85 Å) and the isoxazole ring heteroatoms (specifically the ring oxygen or nitrogen, depending on rotameric state).

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- Steric Inhibition of Resonance: Unlike the planar 3-phenylisoxazole, the 2-bromo derivative adopts a twisted conformation. Crystallographic data from analogous ortho-halo biaryls suggests a torsion angle (

) typically ranging between 40° and 60°.

- Electronic Consequence: This twist decouples the

  -systems of the phenyl and isoxazole rings. The isoxazole ring acts less as a resonance electron withdrawer and more as an inductive electron withdrawer (-I effect) on the phenyl ring.

- Atropisomerism Potential: While the rotational barrier is generally too low for isolation of atropisomers at room temperature (

  kcal/mol), the population of rotamers is heavily biased, influencing binding modes in protein pockets.

Dipole Moments and Vector Analysis

The electronic signature of this molecule is defined by the vector sum of two primary dipoles:

- Isoxazole Dipole: Directed roughly from the ring center towards the nitrogen/oxygen region (approx. 2.9 D).

- Aryl-Bromide Dipole: Directed along the C-Br bond (approx. 1.5 D), pointing away from the ring.

In the 2-position, the C-Br dipole is roughly orthogonal to the isoxazole-phenyl bond axis but interacts constructively or destructively with the isoxazole dipole depending on the specific rotamer bound in a target active site.

Halogen Bonding (-Hole)

The 2-bromo substituent is not merely a steric blocker; it is an active electronic participant via halogen bonding (XB).

- Mechanism: The electron-withdrawing nature of the

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carbon and the isoxazole ring enhances the positive electrostatic potential (

-hole) on the distal tip of the bromine atom.

- Application: This acts as a cryptic hydrogen bond donor, capable of interacting with backbone carbonyls or carboxylate side chains (e.g., Asp, Glu) in target proteins.

Reactivity Profile & Synthetic Logic

The electronic properties directly dictate the chemical reactivity, enabling a "self-validating" synthetic strategy where the 2-bromo group serves as a latent handle.

Electrophilic Aromatic Substitution ( )

- Isoxazole Ring: The C-4 position is the only site activated for electrophilic attack, but the electron-deficient nature of the ring makes it sluggish.

- Phenyl Ring: The 2-bromo group deactivates the phenyl ring. However, the 5'-position (para to the isoxazole) remains the most nucleophilic site for nitration or halogenation, controlled by the directing effects of the isoxazole (moderate deactivator) and bromine (weak deactivator, ortho/para director).

Metal-Halogen Exchange & Cross-Coupling

The C-Br bond is the primary reactive vector.

- Lithiation: Treatment with

  -BuLi at -78°C effects rapid Li-Br exchange. The resulting aryl lithium species is stabilized by coordination to the isoxazole nitrogen (Directed Ortho Metalation - DoM logic), preventing ring cleavage if temperature is controlled.

- Suzuki-Miyaura Coupling: The steric bulk of the ortho-isoxazole requires active catalyst systems (e.g.,

  or Buchwald precatalysts) to effect coupling at the hindered 2-position.

Isoxazole Ring Cleavage

The N-O bond is the "weak link" (bond energy ~55 kcal/mol).

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- Reductive Cleavage: Hydrogenation (

) or Mo(CO)

  opens the ring to form

  -amino enones. This transformation is electronically gated; the 2-bromo substituent can sterically hinder the approach of catalysts to the N-O bond, requiring more forcing conditions than unsubstituted analogs.

Visualization of Electronic & Synthetic Pathways

The following diagram illustrates the electronic vectors and the primary synthetic divergence points for the scaffold.

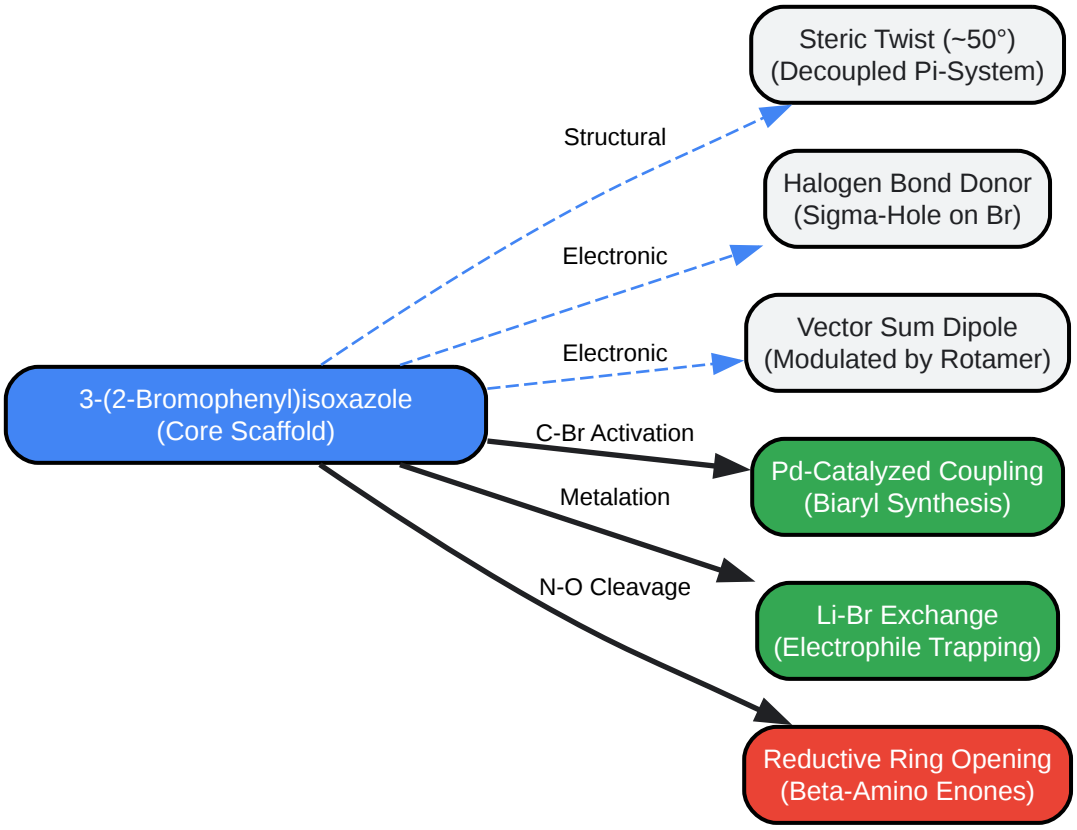

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Figure 1: Structural-Electronic-Reactivity relationships of the 3-(2-bromophenyl)isoxazole core.

Experimental Protocols

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Synthesis of 3-(2-Bromophenyl)isoxazole (General Procedure)

Principle: [3+2] Cycloaddition of nitrile oxides generated in situ.

- Oxime Formation: React 2-bromobenzaldehyde (10 mmol) with hydroxylamine hydrochloride (11 mmol) and NaOH (11 mmol) in EtOH/H2O (1:1). Stir at RT for 2h. Acidify to precipitate the oxime.
- Chlorination (Optional but robust): Treat oxime with NCS (N-chlorosuccinimide) in DMF to generate the hydroximoyl chloride.
- Cycloaddition: Dissolve hydroximoyl chloride in DCM. Add propargyl alcohol (or acetylene equivalent) and triethylamine (Et3N) dropwise at 0°C. The Et3N generates the nitrile oxide in situ, which undergoes regioselective cycloaddition.
- Purification: Silica gel chromatography (Hexane/EtOAc). The 3,5-disubstituted isomer is generally favored sterically.

Suzuki-Miyaura Coupling (Sterically Demanding)

Target: 3-(2-Biaryl)isoxazole derivatives.

- Reagents: 3-(2-bromophenyl)isoxazole (1.0 eq), Arylboronic acid (1.5 eq),

  (5 mol%),

  (3.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1). Degas thoroughly.
- Conditions: Heat at 90°C for 12h under Argon.
- Note: The ortho-substituent slows oxidative addition. If conversion is low, switch to S-Phos Pd G2 precatalyst to accommodate the steric bulk.

Data Summary: Physicochemical Profile

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Property	Value / Characteristic	Relevance to Drug Design
Molecular Weight	~224.06 Da	Fragment-like, high ligand efficiency potential.
cLogP	~2.8 - 3.2	Moderate lipophilicity; Br increases logP significantly.
Torsion Angle ( )	40° - 60°	Non-planar; disrupts -stacking but fits globular pockets.
H-Bond Donors	0	Good membrane permeability.
H-Bond Acceptors	2 (N, O)	Interaction with H-bond donors in the binding pocket.
-Hole ( )	Positive on Br tip	Enables Halogen Bonding (XB) to carbonyls.

References

- Synthesis and Reactivity of Isoxazoles
  - Application, Reactivity and Synthesis of Isoxazole Derivatives.[1][2][3][4][5][6] Bentham Science. Link
- Halogen Bonding in Heterocycles
  - Evaluation of halogen bonding proclivity of oxazole derivatives. CrystEngComm (RSC). Link
- Structural Dynamics of Ortho-Halo Systems
  - Intermolecular Halogen Bond Detected in Racemic and Optically Pure N-C Axially Chiral 3-(2-Halophenyl)quinazoline-4-thione Derivatives.[7][8] PMC.[9][7] Link
- Crystal Structure Data

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- Crystal structure of 1-(4-bromophenyl)but-3-yn-1-one (Precursor Analysis). IUCr.[9] Link

- Medicinal Chemistry Applications

  - The recent progress of isoxazole in medicinal chemistry.[10][11] PubMed. Link

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Sources

- 1. eurekaselect.com [eurekaselect.com]
- 2. researchgate.net [researchgate.net]
- 3. The Green and Effective Synthesis of Isoxazole-Based Molecules Under Ultrasonic Irradiation Approaches | MDPI [mdpi.com]
- 4. sciforum.net [sciforum.net]
- 5. A review of isoxazole biological activity and present synthetic techniques - Int J Pharm Chem Anal [ijpca.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Intermolecular Halogen Bond Detected in Racemic and Optically Pure N-C Axially Chiral 3-(2-Halophenyl)quinazoline-4-thione Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Intermolecular Halogen Bond Detected in Racemic and Optically Pure N-C Axially Chiral 3-(2-Halophenyl)quinazoline-4-thione Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. The recent progress of isoxazole in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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